

Application Notes and Protocols for LabMol-301 in Cell Culture Experiments

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Compound of Interest

Compound Name: LabMol-301

Cat. No.: B12400156

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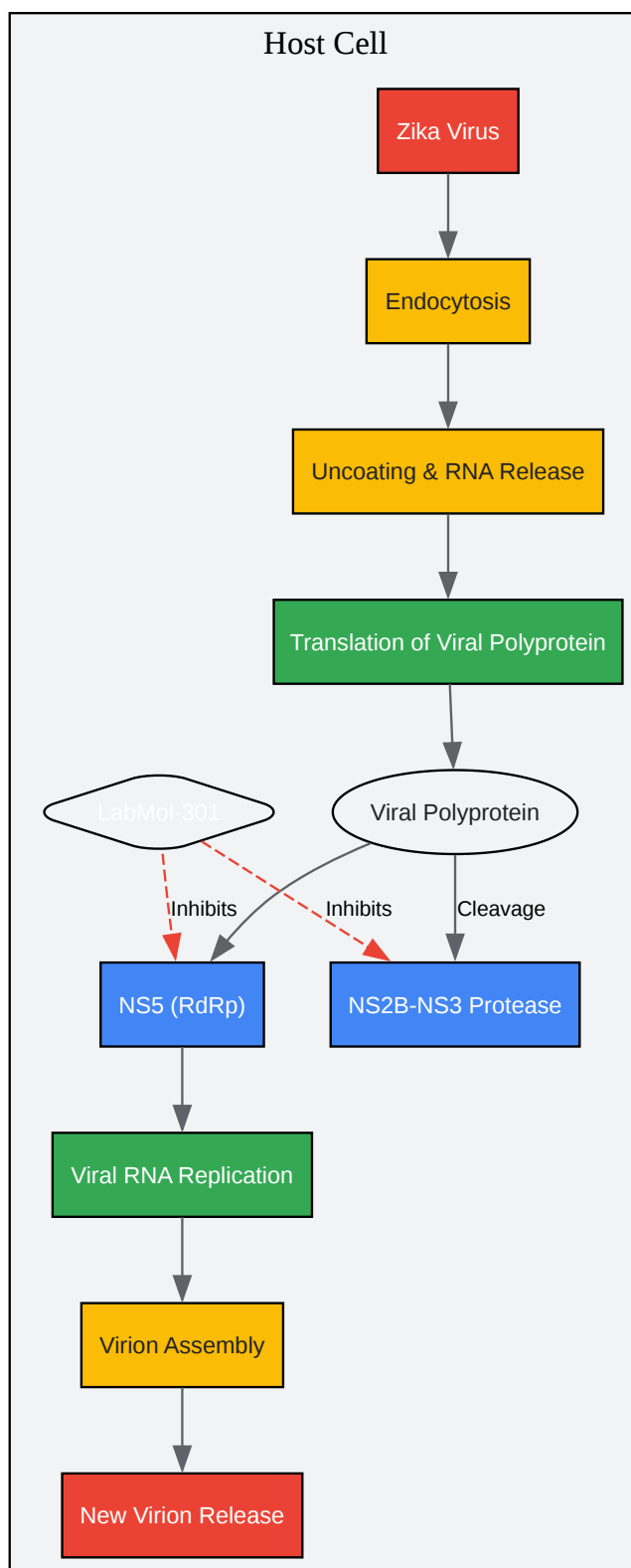
For Researchers, Scientists, and Drug Development Professionals

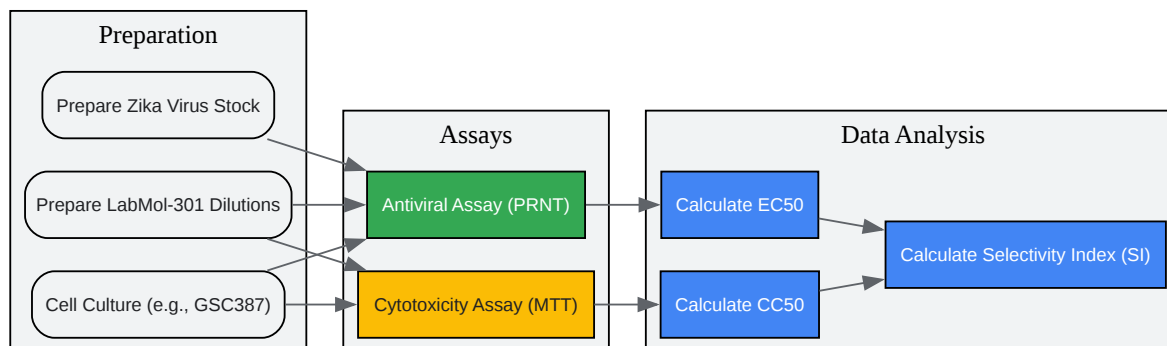
Introduction

LabMol-301 is a potent inhibitor of the Zika virus (ZIKV), a flavivirus that has been associated with severe neurological complications. This small molecule exerts its antiviral activity through a dual mechanism, targeting two essential viral enzymes: the RNA-dependent RNA polymerase (RdRp) activity of the NS5 protein and the protease activity of the NS2B-NS3 complex.^[1] By inhibiting these key components of the viral replication machinery, **LabMol-301** effectively prevents viral proliferation and protects host cells from ZIKV-induced cytopathic effects. These application notes provide detailed protocols for utilizing **LabMol-301** in cell culture-based assays to evaluate its antiviral efficacy and cytotoxicity.

Mechanism of Action

LabMol-301's antiviral activity stems from its ability to simultaneously inhibit two critical enzymes in the Zika virus replication cycle. It targets the NS5 protein, which possesses RNA-dependent RNA polymerase (RdRp) activity essential for replicating the viral RNA genome. Additionally, **LabMol-301** inhibits the NS2B-NS3 protease complex, which is responsible for cleaving the viral polyprotein into functional individual proteins. This dual inhibition disrupts the viral life cycle at multiple stages, leading to a potent antiviral effect.





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References

- 1. LabMol-301 — TargetMol Chemicals [targetmol.com]
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